

An In-depth Technical Guide to 2-Amino-5-bromo-3-(diethylamino)pyrazine

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-(diethylamino)pyrazine

Cat. No.: B582046

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CAS Number: 912773-09-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-5-bromo-3-(diethylamino)pyrazine is a substituted pyrazine derivative that holds significance as a key intermediate in the synthesis of complex heterocyclic compounds.[1][2] Its structural features, including an amino group, a bromine atom, and a diethylamino group, make it a versatile building block in medicinal chemistry, particularly in the development of kinase inhibitors and other bioactive molecules.[1] The pyrazine core is a well-established scaffold in drug discovery, known for its ability to participate in crucial hydrogen bonding interactions within the ATP-binding sites of kinases.[3] This guide provides a comprehensive overview of the available technical data for **2-Amino-5-bromo-3-(diethylamino)pyrazine**, including its properties, a putative synthesis protocol, and its potential role in the development of targeted therapeutics.

Core Molecular Data

Limited publicly available data exists for this specific compound. The following table summarizes the key physicochemical properties gathered from various chemical supplier databases.

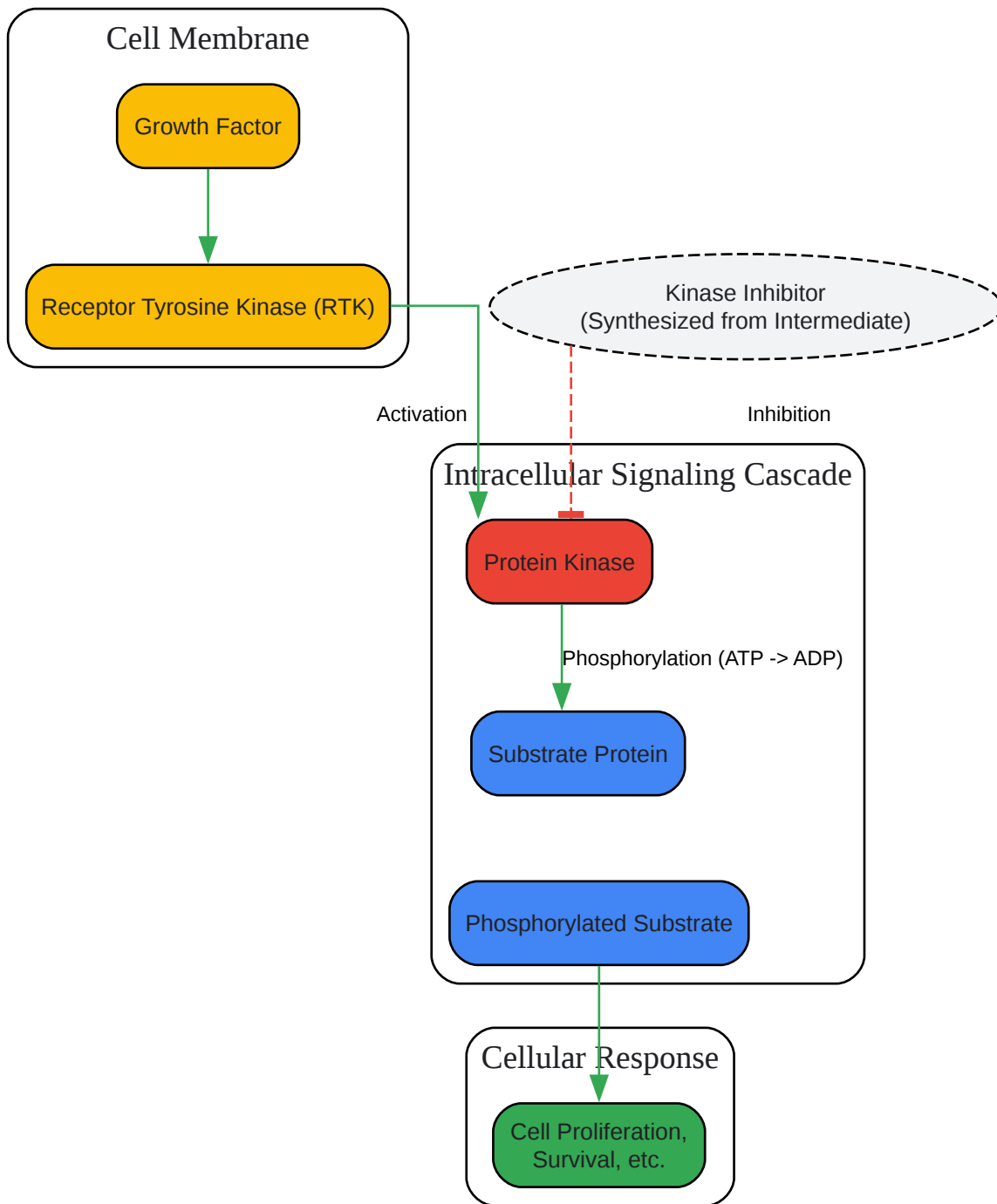
Property	Value	Reference(s)
CAS Number	912773-09-2	[1][4]
Molecular Formula	C ₈ H ₁₃ BrN ₄	[1][4]
Molecular Weight	245.12 g/mol	[1]
Boiling Point	349.4 °C (Predicted)	[1]
Primary Application	Intermediate in pharmaceutical synthesis	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Amino-5-bromo-3-(diethylamino)pyrazine** is not readily available in the public domain, a plausible synthetic route can be postulated based on established pyrazine chemistry. The following protocol is a general representation and would require optimization.

Putative Synthesis of 2-Amino-5-bromo-3-(diethylamino)pyrazine

The synthesis likely involves a multi-step process starting from a commercially available pyrazine derivative. A potential synthetic workflow is outlined below.



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References

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- 3. benchchem.com [benchchem.com]
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